

An In-depth Technical Guide to the Physicochemical Properties of **IT-143B** Antibiotic

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Compound of Interest

Compound Name: **IT-143B**

Cat. No.: **B10820791**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physicochemical properties of the **IT-143B** antibiotic. The information is curated for professionals in research and drug development, presenting data in a structured format, detailing experimental methodologies, and visualizing the mechanism of action.

Core Physicochemical Properties

IT-143B is a member of the piericidin family of antibiotics, which are known for their potent biological activities.^[1] While specific experimental data for some properties of **IT-143B** are not publicly available, the properties of the closely related and well-studied piericidin A are provided for reference.

Table 1: Physicochemical Data for **IT-143B** and Piericidin A

Property	IT-143B	Piericidin A (for reference)
Molecular Formula	C ₂₈ H ₄₁ NO ₄	C ₂₅ H ₃₇ NO ₄ [2]
Molecular Weight	455.6 g/mol	415.6 g/mol [2] [3]
Appearance	Not specified	Pale yellow oil [3]
Solubility	Soluble in ethanol, methanol, DMF, and DMSO.	Soluble in DMSO (up to 25 mg/ml), Ethanol (up to 20 mg/ml), and methanol. Sparingly soluble in aqueous solutions.
Melting Point	Not specified	Not specified; presented as an oil.
Boiling Point	Not specified	614.9±55.0 °C (Predicted)
Density	Not specified	1.044±0.06 g/cm ³ (Predicted)
Purity	Typically >95% by HPLC	>95% by HPLC
CAS Number	183485-34-9	2738-64-9
Storage Stability	Not specified	Stable for 2 years as supplied. Solutions in DMSO or Ethanol may be stored at -20°C for up to 1 month.

Experimental Protocols

Detailed experimental protocols for determining the physicochemical properties of **IT-143B** are not available in the public domain. However, standard methodologies for characterizing antibiotic compounds are outlined below.

Determination of Solubility

A standard shake-flask method can be employed to determine the solubility of **IT-143B** in various solvents.

Protocol:

- Add an excess amount of **IT-143B** to a known volume of the solvent (e.g., ethanol, methanol, DMSO, DMF, or a buffered aqueous solution) in a sealed vial.
- Agitate the vial at a constant temperature (e.g., 25°C) for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, centrifuge the suspension to pellet the undissolved solid.
- Carefully extract a known volume of the supernatant.
- Quantify the concentration of **IT-143B** in the supernatant using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- The solubility is then expressed in mg/mL or other appropriate units.

Determination of Melting Point

The melting point of a solid compound can be determined using a capillary melting point apparatus. As piericidin A is an oil, this method would be applicable if **IT-143B** is isolated as a solid.

Protocol:

- Finely powder a small amount of the dried **IT-143B** sample.
- Pack the powdered sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block at a steady rate (e.g., 1-2°C per minute) near the expected melting point.
- Record the temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid. This range is the melting point.

Stability Studies

The stability of **IT-143B** in solution and as a solid can be assessed under various environmental conditions using a stability-indicating HPLC method.

Protocol:

- Prepare solutions of **IT-143B** in relevant solvents or formulations.
- Aliquot the solutions and solid samples into appropriate containers.
- Store the samples under a range of controlled conditions, including different temperatures (e.g., -20°C, 4°C, 25°C, 40°C) and relative humidities (e.g., 60% RH, 75% RH), and protect from light where necessary.
- At specified time points (e.g., 0, 1, 3, 6, 12 months), withdraw samples.
- Analyze the samples using a validated stability-indicating HPLC method to determine the concentration of the remaining **IT-143B** and to detect any degradation products.
- A significant loss of potency (e.g., >10%) indicates instability under those storage conditions.

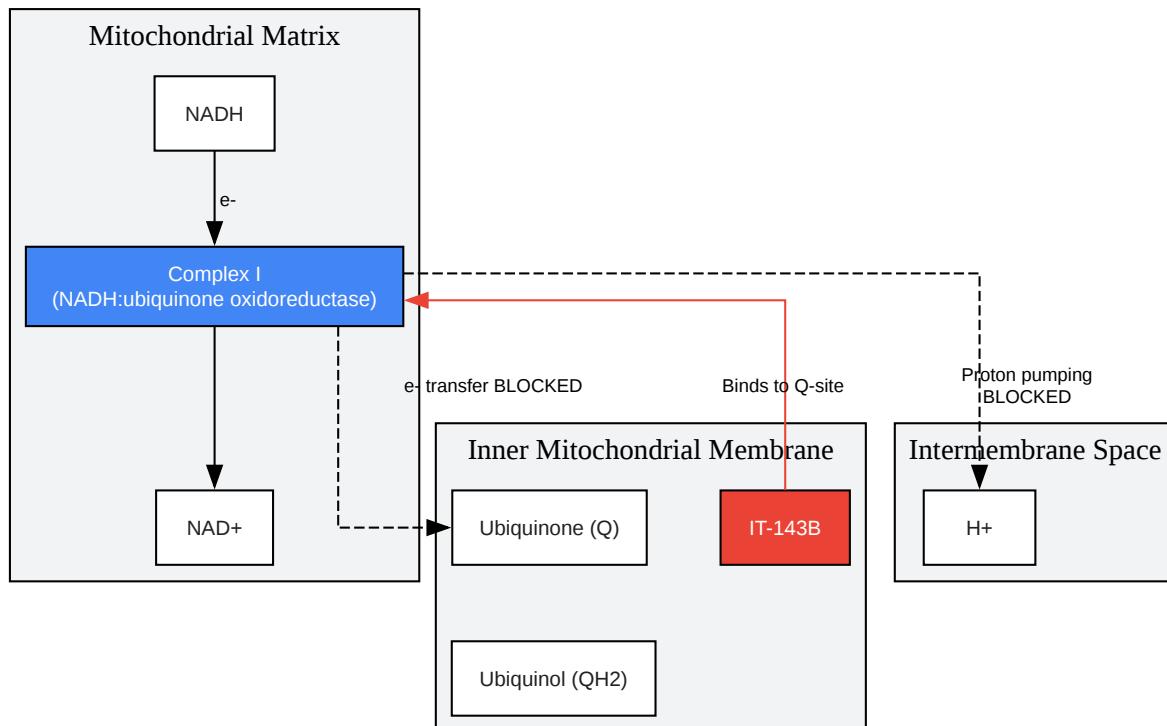
Mechanism of Action and Signaling Pathway

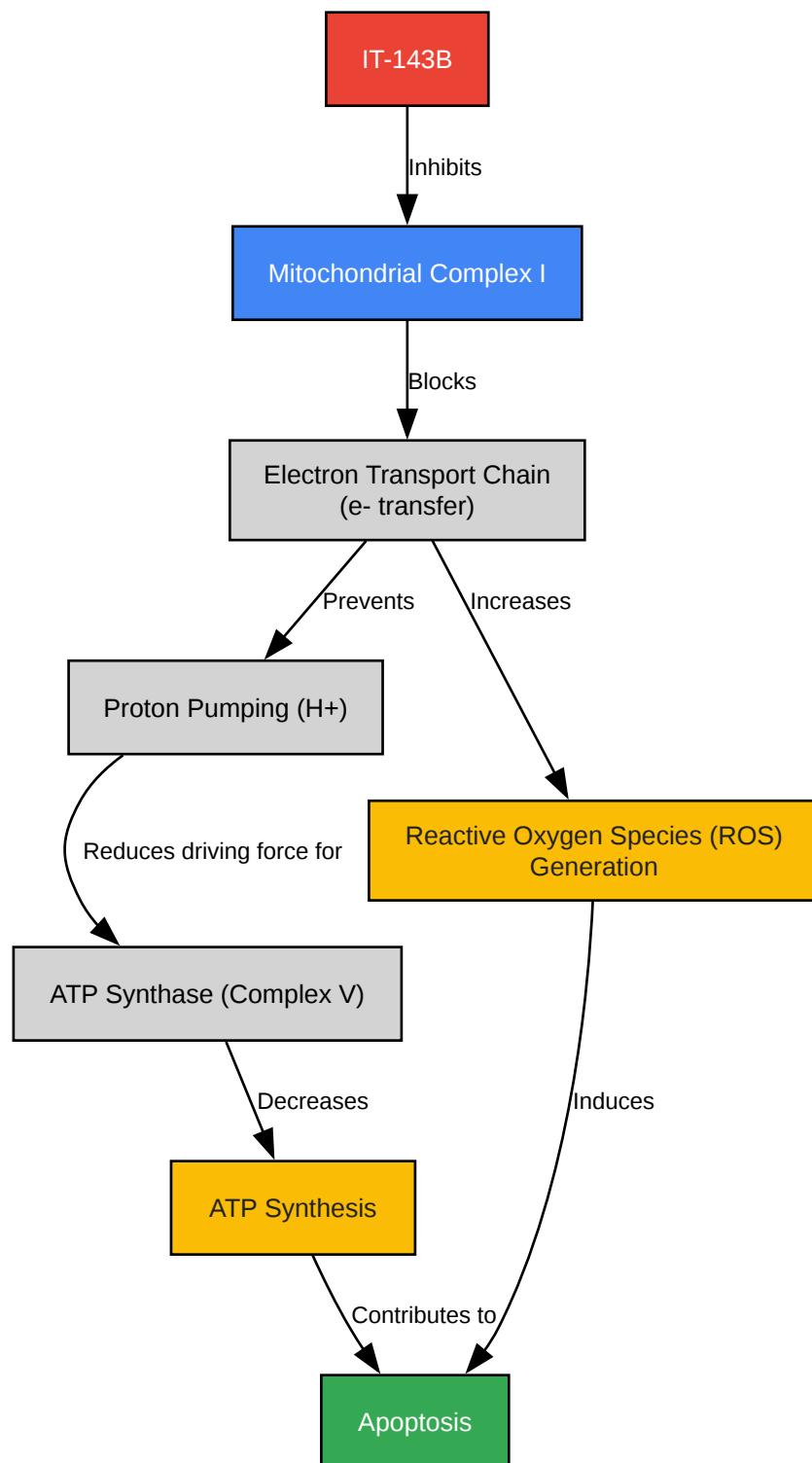
IT-143B is a member of the piericidin class of antibiotics, which are known to be potent inhibitors of the mitochondrial electron transport chain at Complex I (NADH:ubiquinone oxidoreductase). This inhibition is the primary mechanism of its cytotoxic and antimicrobial activity.

Inhibition of Mitochondrial Complex I

Piericidins are structural analogs of ubiquinone (Coenzyme Q) and act as competitive inhibitors, binding to the ubiquinone-binding site within Complex I. This binding event blocks the transfer of electrons from NADH to ubiquinone, a critical step in cellular respiration.

The workflow for the inhibition of Complex I by **IT-143B** can be visualized as follows:



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References

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